

# Physical properties of 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde (melting point, appearance)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde

Cat. No.: B115002

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## A Technical Guide to the Physical Properties of 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of the chemical intermediate, **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde**. This compound is of significant interest in medicinal chemistry and pharmaceutical synthesis. This document outlines its physical characteristics, the experimental context for their determination, and its role in synthetic pathways.

## Physical and Chemical Properties

**5-(2-Bromoacetyl)-2-hydroxybenzaldehyde** is a solid organic compound. Its key physical and chemical properties are summarized in the table below for quick reference.

Property	Value	Citations
Appearance	Yellow to Dark Yellow Solid	[1][2]
Melting Point	117-118 °C	[1]
Molecular Formula	C9H7BrO3	[1][2][3]
Molecular Weight	243.05 g/mol	[2][4][3]
Solubility	Slightly soluble in Chloroform and Methanol (with heating)	[1]
Storage	2-8°C, under inert gas, hygroscopic	[1][2]

## Experimental Protocols

The characterization of **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde** follows its synthesis. A common synthetic route involves the Friedel-Crafts acylation of salicylaldehyde. Below is a generalized experimental protocol for its synthesis and the determination of its physical properties.

### Synthesis of 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde

A typical synthesis involves the reaction of salicylaldehyde with bromoacetyl chloride in the presence of a Lewis acid catalyst, such as anhydrous aluminum trichloride, in a suitable solvent like dichloromethane.[5] The reaction mixture is typically refluxed for several hours.[5] Following the reaction, the mixture is quenched, often with ice water, and the product is extracted into an organic solvent.[5] The organic layer is then washed, dried over an anhydrous salt (e.g., magnesium sulfate), filtered, and concentrated under reduced pressure to yield the crude product.[5]

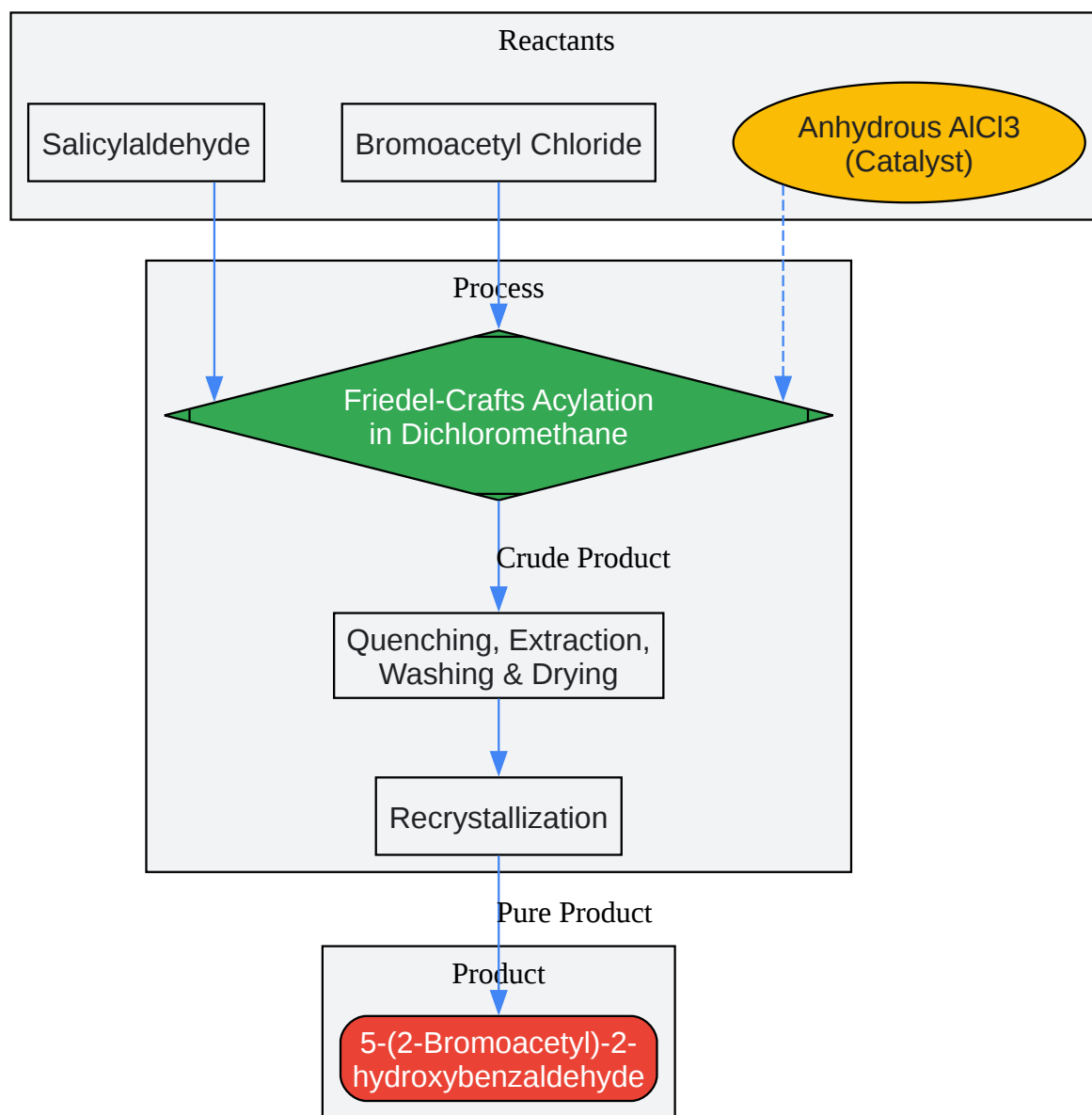
### Purification and Characterization

The crude product is often purified by recrystallization. For instance, dissolving the crude solid in a minimal amount of a solvent like dichloromethane and then inducing precipitation by adding a non-solvent such as petroleum ether at a low temperature can yield a purer solid.[5]

- **Determination of Appearance:** The color and physical state of the purified compound are determined by visual inspection at room temperature. For **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde**, this is consistently reported as a yellow solid.[\[1\]](#)[\[2\]](#)
- **Melting Point Determination:** The melting point is a crucial indicator of purity and is determined using a standard melting point apparatus. A small amount of the dried, purified solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the solid melts is recorded. For this compound, the sharp melting point range of 117-118 °C indicates a relatively pure substance.[\[1\]](#)[\[6\]](#)

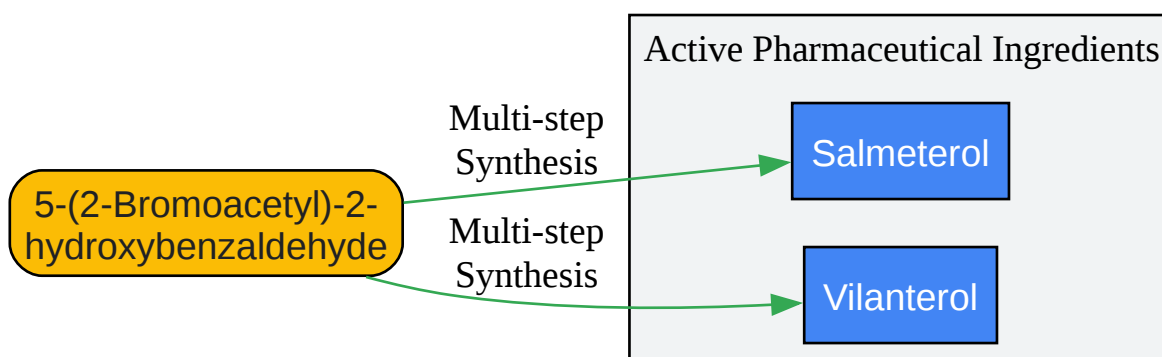
## Visualizing Synthetic Pathways

The following diagrams illustrate the synthesis workflow for **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde** and its role as a key intermediate in the synthesis of pharmaceutical compounds.



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Caption: Synthesis workflow for **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde**.



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Caption: Role as an intermediate in drug synthesis.[7]

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